

# Standard Operating Procedure: Disposal of Citalopram-d6 N-Oxide

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: Citalopram-d6 N-Oxide

CAS No.: 1189652-54-7

Cat. No.: B564278

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## Executive Summary & Core Directive

Immediate Action Required: **Citalopram-d6 N-Oxide** is a deuterated pharmaceutical research standard. It poses acute oral toxicity and long-term aquatic hazards.

- DO NOT dispose of down the drain (sewer).<sup>[1][2]</sup>
- DO NOT dispose of in general trash or biohazard bags.
- DO NOT autoclave (thermal instability of N-oxides risk release).
- MANDATORY: Dispose of via high-temperature incineration through a licensed hazardous waste contractor.

This guide synthesizes chemical safety data with high-value asset management. As a deuterated standard, this compound represents a significant financial investment; ensure "waste" is truly waste (e.g., degraded or expired) before disposal.

## Hazard Profile & Safety Data

Before handling waste, operators must understand the specific hazards. **Citalopram-d6 N-Oxide** shares the toxicological profile of its parent compound, Citalopram, with the added logistical consideration of being a stable isotope.

Table 1: GHS Classification & Safety Data

Parameter	Classification / Value	Context for Disposal
Signal Word	WARNING	Handle with caution.
Acute Toxicity	Cat.[3][4][5] 4 (Oral)	H302: Harmful if swallowed.[3] [4][6] Avoid dust generation during transfer.[3][7][8]
Environmental	Aquatic Chronic 2	H411: Toxic to aquatic life with long-lasting effects.[6] Strict sewer ban.
Chemical Class	Stable Isotope (Deuterium)	NOT Radioactive. Dispose of as chemical waste, not radiological waste.
Functional Group	N-Oxide	Potentially thermally unstable. Avoid autoclaving or mixing with strong reducing agents.
RCRA Status (USA)	Non-Listed (Characteristic)	Likely not P/U listed, but must be treated as toxic pharmaceutical waste.

## Pre-Disposal Assessment

Expert Insight: The "d6" label indicates deuterium substitution. This is a stable isotope and does not require radioactive waste protocols (unless mixed with Tritium/C14). However, safety officers often confuse the two. Explicitly label the waste as "Non-Radioactive Stable Isotope."

### Step 1: Verification

- Inventory Check: Confirm the material is expired or degraded. Deuterated standards are high-value assets (\$500+ per vial).

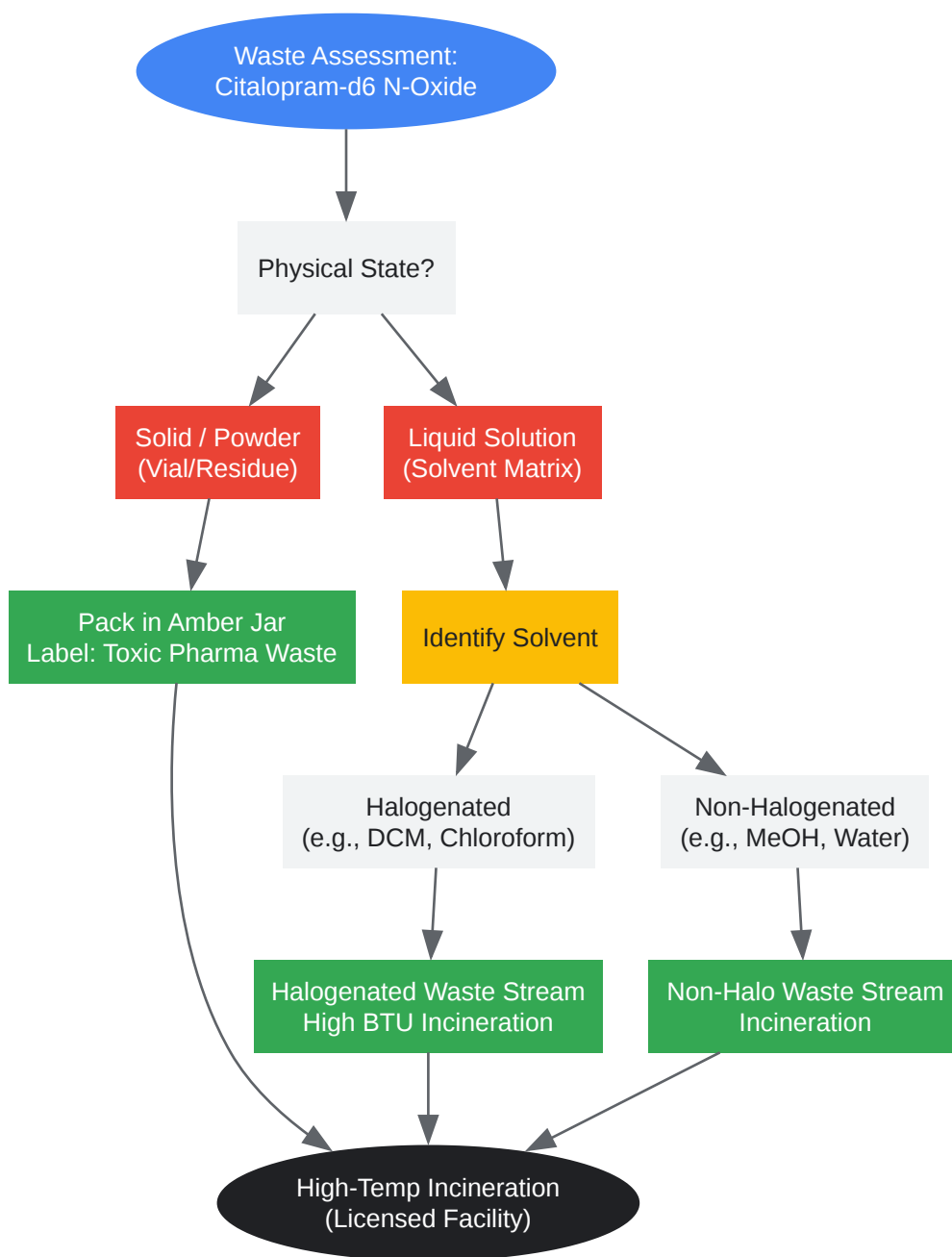
- Purity Check: N-Oxides can deoxygenate back to the parent amine under stress. If the compound has reverted to Citalopram-d6, the disposal method remains the same, but the experimental validity is lost.

## Step 2: Segregation

- Incompatibility: Do not mix with strong reducing agents or oxidizers in the waste stream.
- Stream: Segregate into "Non-Halogenated Pharmaceutical Waste" (unless dissolved in halogenated solvents like DCM).

## Disposal Workflow (Decision Tree)

The following diagram outlines the logical flow for determining the correct disposal path, ensuring compliance with EPA (US) and ECHA (EU) standards.



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Figure 1: Decision matrix for **Citalopram-d6 N-Oxide** disposal. The critical control point is the separation of halogenated vs. non-halogenated solvent streams for liquid waste.

## Detailed Operational Procedures

### Protocol A: Solid Waste (Expired Vials/Powder)

- Containerization: Place the original vial (cap tightened) inside a secondary, wide-mouth High-Density Polyethylene (HDPE) or amber glass waste jar.
- Labeling: Apply a hazardous waste label.
  - Constituents: "**Citalopram-d6 N-Oxide** (Pharmaceutical Standard)."
  - Hazards: Toxic, Environmental Hazard.
- Handoff: Transfer to the facility's hazardous waste storage area for pickup.

## Protocol B: Liquid Waste (Stock Solutions)

- Solvent Identification: Determine if the carrier solvent is halogenated (e.g., Dichloromethane) or non-halogenated (e.g., Methanol).
- Transfer: Pour the solution into the appropriate carboy.
  - Note: Rinse the original vial with the compatible solvent and add the rinsate to the waste container.
- Documentation: Log the volume and concentration in the waste accumulation log.

## Protocol C: Emergency Spill Management

If **Citalopram-d6 N-Oxide** is spilled (solid or liquid):

- PPE: Wear nitrile gloves, lab coat, and safety glasses. If powder is aerosolized, use an N95 respirator.
- Containment:
  - Solid: Do not sweep dry (creates dust). Cover with wet paper towels to dampen, then wipe up.
  - Liquid: Use an absorbent pad or vermiculite.
- Cleanup: Place all cleanup materials into a sealable plastic bag. Label as "Hazardous Waste - Debris contaminated with **Citalopram-d6 N-Oxide**."

- Surface Decon: Wash the area with soap and water.[3][8] Do not bleach immediately (potential reaction with amines/N-oxides); use simple surfactant cleaning.

## Regulatory Framework & Justification

Why Incineration? The N-Oxide moiety and the fluorinated structure of the parent Citalopram require high temperatures (>1000°C) to ensure complete mineralization.

- Aquatic Toxicity: Standard wastewater treatment plants (WWTP) are not designed to filter SSRIs or their metabolites. Release leads to bioaccumulation in aquatic species [1].
- US EPA (RCRA): Under 40 CFR Part 266 Subpart P, pharmaceutical waste must not be sewered. While research labs may be VSQGs (Very Small Quantity Generators), adhering to the "sewer ban" is the industry standard for liability protection [2].
- European Waste Codes (EWC):
  - 18 01 09: Medicines other than those mentioned in 18 01 08 (cytotoxic/cytostatic).
  - 16 05 06: Laboratory chemicals consisting of or containing hazardous substances [3].

## References

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Ontario, CA 91761, United States

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